

(S)-3-(4-Chlorophenyl)piperidine hydrochloride salt solubility

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Compound of Interest

Compound Name: (S)-3-(4-Chlorophenyl)piperidine

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An In-depth Technical Guide to the Solubility of **(S)-3-(4-Chlorophenyl)piperidine Hydrochloride Salt**

Executive Summary

(S)-3-(4-Chlorophenyl)piperidine is a key chiral intermediate in medicinal chemistry, valued for its presence in the scaffold of numerous biologically active compounds. The hydrochloride salt form is frequently utilized to enhance physicochemical properties, including aqueous solubility and stability, which are critical for drug formulation and development. This guide provides a comprehensive overview of the theoretical and practical aspects governing the solubility of **(S)-3-(4-Chlorophenyl)piperidine HCl**. It details authoritative experimental protocols for solubility determination, explains the underlying chemical principles, and offers insights into data interpretation for researchers, scientists, and drug development professionals.

Introduction: The Role and Properties of (S)-3-(4-Chlorophenyl)piperidine Hydrochloride

The piperidine ring is a foundational heterocyclic motif in the pharmaceutical industry, present in a multitude of approved drugs. The introduction of a 4-chlorophenyl group at the 3-position creates a chiral center and provides a lipophilic domain that can influence target binding and overall pharmacological activity. While the free base form of **(S)-3-(4-Chlorophenyl)piperidine** exists, its conversion to a hydrochloride salt is a common strategy in pharmaceutical development. Salt formation for ionizable compounds, particularly basic amines, is a primary method to improve aqueous solubility and dissolution performance, which are prerequisites for adequate bioavailability. The hydrochloride salt enhances the polarity of the molecule, making it more amenable to dissolution in aqueous media.

Table 1: Physicochemical Properties of **(S)-3-(4-Chlorophenyl)piperidine** and its Hydrochloride Salt

Property	Value (Free Base)	Value (Hydrochloride Salt)	Source
Molecular Formula	C ₁₁ H ₁₄ ClN	C ₁₁ H ₁₅ Cl ₂ N	
Molecular Weight	195.69 g/mol	232.15 g/mol	
Appearance	Solid	White to off-white crystalline solid	
Predicted XlogP	3.1	N/A (Ionic)	
Predicted pKa (Conjugate Acid)	~9.0 - 10.0 (Estimated)	~9.0 - 10.0 (Estimated)	N/A

Note: Experimental pKa and solubility data are not widely published; the pKa is estimated based on similar piperidine structures.

Guiding Principles of Salt Solubility

The solubility of an active pharmaceutical ingredient (API) hydrochloride salt is not a single value but a complex function of its chemical nature and the surrounding environment. Understanding these principles is essential for designing meaningful experiments and correctly interpreting the results.

The Critical Role of pH and pKa

As the hydrochloride salt of a secondary amine, the solubility of **(S)-3-(4-Chlorophenyl)piperidine HCl** is highly dependent on pH. The piperidine nitrogen is basic and will be protonated at acidic pH. The solubility is governed by the equilibrium between the solid salt and the dissolved ions (the protonated amine and chloride ion), and the subsequent equilibrium of the protonated amine with its un-ionized (free base) form.

This relationship is described by the Henderson-Hasselbalch equation. At a pH well below the pKa of the conjugate acid (the protonated piperidine), the compound exists predominantly in its ionized, more soluble form. As the pH of the solution approaches and surpasses the pKa, the equilibrium shifts towards the un-ionized free base, which is significantly less polar and thus less water-soluble. If the concentration of the free base exceeds its intrinsic solubility (S_0), it will precipitate from the solution, a phenomenon known as disproportionation.

The Common Ion Effect

The dissolution of the hydrochloride salt in aqueous media releases chloride ions (Cl^-). According to Le Châtelier's principle, if the dissolution medium already contains a source of chloride ions (e.g., in hydrochloric acid or a chloride-containing buffer), the solubility of the salt can be suppressed. This "common ion effect" can lead to a lower measured solubility in such media compared to pure water or non-chloride buffers.

Influence of the Solid State: Polymorphism

The arrangement of molecules in the crystal lattice significantly impacts the energy required to break the crystal apart (lattice energy) and, consequently, its solubility. A single compound can exist in different crystalline forms, known as polymorphs, each with its own unique solubility profile. It is crucial during solubility studies to ensure that the solid form being tested is consistent and does not convert to a different, potentially less soluble, polymorph during the experiment.

Experimental Determination of Solubility

Accurate solubility data is the bedrock of pre-formulation studies. The choice of method depends on the stage of development, balancing throughput with precision.

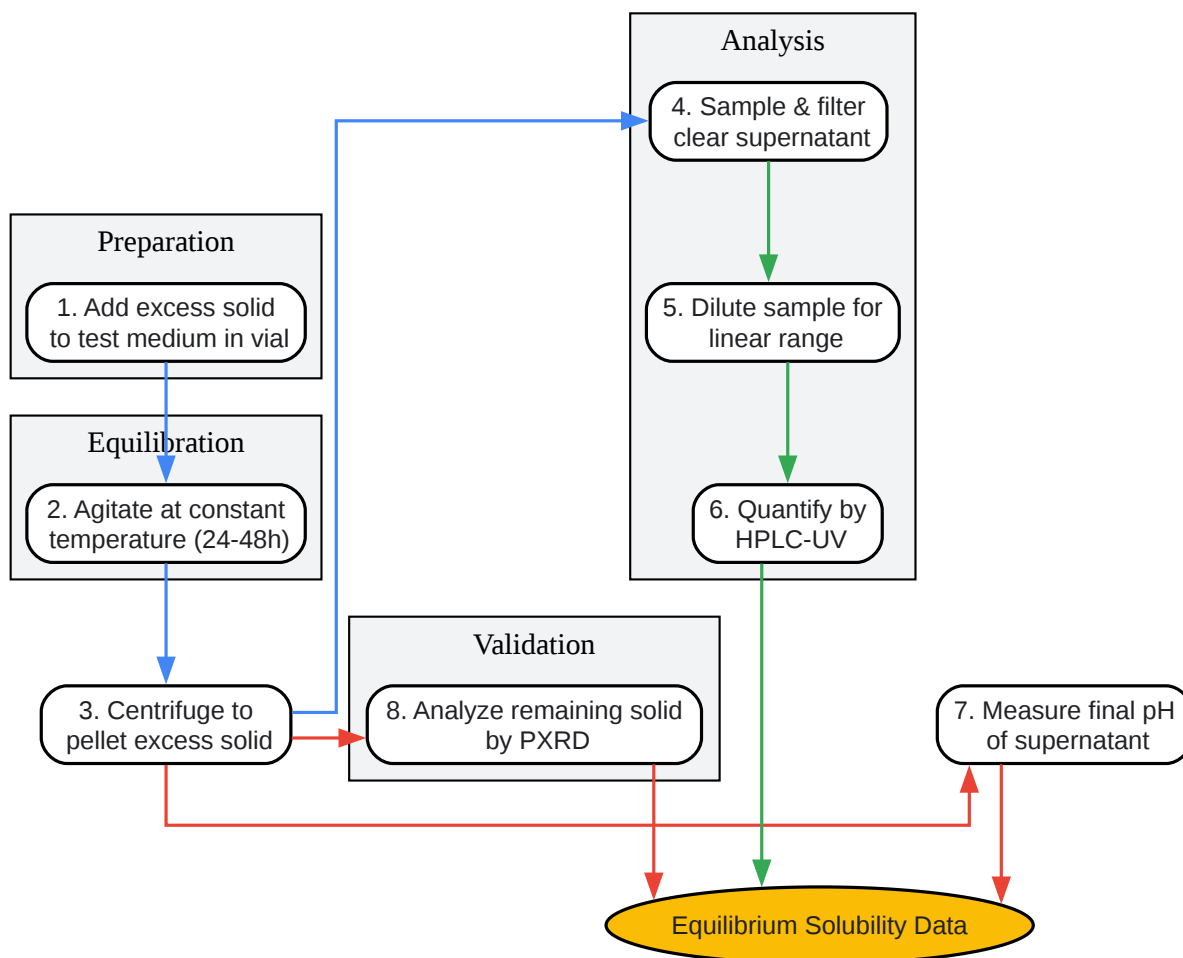
Protocol: Thermodynamic Equilibrium Solubility (Shake-Flask Method)

This is the gold-standard method for determining the intrinsic, thermodynamic solubility of a compound. It measures the concentration of a saturated solution in equilibrium with an excess of the solid compound over a prolonged period.

Methodology:

- **Preparation:** Add an excess amount of **(S)-3-(4-Chlorophenyl)piperidine HCl** to a series of vials containing the desired test media (e.g., purified water, pH 1.2 HCl buffer, pH 4.5 acetate buffer, pH 6.8 phosphate buffer). The excess solid is critical to ensure equilibrium is reached with the solid phase.
- **Equilibration:** Seal the vials and agitate them at a constant, controlled temperature (typically 25 °C or 37 °C) for a defined period (e.g., 24-48 hours). This duration should be sufficient to ensure the system has reached equilibrium.
- **Phase Separation:** After equilibration, allow the vials to stand to let the undissolved solid settle. Alternatively, centrifuge the samples at high speed to pellet the excess solid.
- **Sampling:** Carefully withdraw a precise aliquot from the clear supernatant. Take care not to disturb the solid material at the bottom.
- **Filtration (Optional but Recommended):** Filter the aliquot through a low-binding syringe filter (e.g., 0.22 µm PVDF) to remove any remaining microscopic particles.
- **Dilution:** Dilute the filtrate with a suitable mobile phase or solvent to bring the concentration within the linear range of the analytical method.
- **Quantification:** Analyze the concentration of the dissolved compound in the diluted sample using a validated analytical method, typically High-Performance Liquid Chromatography with UV detection (HPLC-UV).
- **Final pH Measurement:** Measure the pH of the remaining supernatant in the vial to determine the equilibrium pH of the saturated solution.

- Solid Phase Analysis: Recover the remaining solid from the vial and analyze it using techniques like Powder X-ray Diffraction (PXRD) to confirm that no phase change or disproportionation occurred during the experiment.



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Caption: Workflow for Equilibrium Shake-Flask Solubility Determination.

Protocol: Kinetic Solubility for High-Throughput Screening

Kinetic solubility is often measured in early drug discovery. It is a faster, less material-intensive method that measures the concentration at which a compound precipitates from an aqueous buffer when added from a concentrated organic stock solution (typically DMSO). This value is often referred to as "apparent solubility" and can sometimes be higher than the thermodynamic solubility due to the formation of a temporary supersaturated solution.

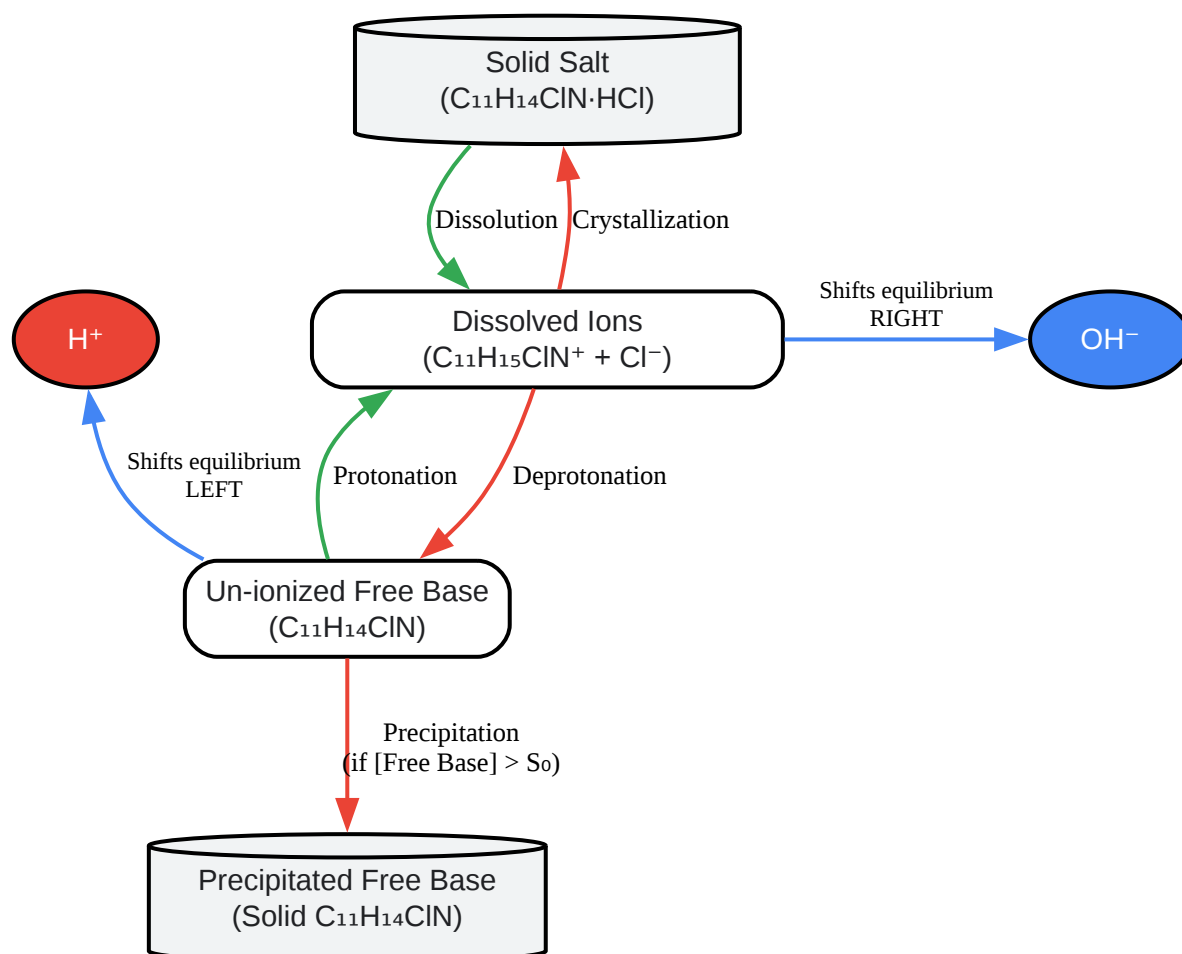
Methodology:

- **Stock Solution:** Prepare a high-concentration stock solution of **(S)-3-(4-Chlorophenyl)piperidine HCl** in 100% DMSO (e.g., 10 mM).
- **Serial Dilution:** In a 96-well plate, perform serial dilutions of the stock solution with DMSO.
- **Addition to Buffer:** Transfer a small, precise volume from each well of the DMSO plate to a corresponding well in a 96-well plate containing the aqueous buffer (e.g., PBS, pH 7.4). The final DMSO concentration should be kept low (e.g., <1-2%) to minimize its co-solvent effects.
- **Incubation:** Shake the plate at room temperature for a short period (e.g., 1.5-2 hours).
- **Precipitation Detection:** Measure the amount of precipitation in each well using a nephelometer, which detects light scattering from solid particles.
- **Data Analysis:** The kinetic solubility is determined as the concentration at which the measured turbidity shows a sharp increase compared to the baseline.

Data Interpretation and Strategic Considerations

Constructing the pH-Solubility Profile

By determining the equilibrium solubility across a range of pH values (e.g., pH 1 to 8), a pH-solubility profile can be constructed. This profile is invaluable for predicting the behavior of the compound in different physiological environments, such as the stomach (acidic) and the small intestine (near-neutral).



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Caption: pH-Dependent Equilibrium of an Amine Hydrochloride Salt.

Potential Pitfall: Salt Disproportionation

A critical aspect of data interpretation is verifying the solid phase after the experiment. In neutral or slightly basic media, the hydrochloride salt can disproportionate, meaning it converts to the free base. If this occurs, the measured solubility will reflect the intrinsic solubility of the free base (S_0), not the salt. This is why PXRD analysis of the post-experiment solid is a self-validating step in the protocol; it confirms what was actually measured.

Illustrative Solubility Data Presentation

While specific experimental data for **(S)-3-(4-Chlorophenyl)piperidine HCl** is not publicly available, results from a comprehensive study would be presented as follows:

Table 2: Example Equilibrium Solubility Data

Medium	Temperature (°C)	Equilibrium pH	Solubility (mg/mL)	Solid Form Post-Experiment
0.1 M HCl (pH 1.2)	25	1.25	> 50	HCl Salt
Acetate Buffer (pH 4.5)	25	4.52	25.4	HCl Salt
Phosphate Buffer (pH 6.8)	25	6.81	2.1	HCl Salt
Phosphate Buffer (pH 7.4)	25	7.39	0.8	Free Base
Purified Water	25	5.5 (est.)	35.2	HCl Salt

Note: The values in this table are illustrative and represent a typical profile for a basic hydrochloride salt.

Conclusion

The solubility of **(S)-3-(4-Chlorophenyl)piperidine** hydrochloride salt is a multi-faceted property that is fundamental to its development as a pharmaceutical intermediate or active ingredient. Its solubility is dominated by the pH of the medium, demonstrating high solubility in acidic conditions and significantly lower solubility at neutral and basic pH due to the conversion to its less soluble free base form. A rigorous, systematic approach to solubility measurement, such as the shake-flask method, combined with careful analysis of both the liquid and solid phases, is essential for generating reliable data. This data forms the cornerstone for successful formulation design, enabling scientists to optimize the delivery and bioavailability of novel therapeutics derived from this important chemical scaffold.

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